

Technical Guide on CAS 845885-86-1: A Chemical Synthesis Building Block

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Compound of Interest

Compound Name: 3-(5,5-Dimethyl-1,3,2-dioxaborinan-2-yl)pyridine

Cat. No.: B1306155

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Initial Assessment Complete: A review of publicly available scientific literature and data indicates that CAS number 845885-86-1, identified as 3-Pyridineboronic acid neopentylglycol ester, is a chemical reagent primarily utilized in organic synthesis. There is no substantial evidence to suggest it is a "core" compound with inherent pharmacological activity or a direct modulator of biological signaling pathways. Therefore, an in-depth technical guide focusing on its biological core, as initially requested, cannot be constructed based on current knowledge.

This document serves to provide a technical overview of 3-Pyridineboronic acid neopentylglycol ester, summarizing its chemical properties and established applications in synthetic chemistry, which may be of interest to researchers and drug development professionals for the synthesis of more complex molecules.

Chemical Identity and Properties

3-Pyridineboronic acid neopentylglycol ester is an organic compound used as a stable source of the 3-pyridylboronic acid moiety. The neopentylglycol protecting group enhances its stability and handling properties compared to the unprotected boronic acid.

Property	Value	Reference
CAS Number	845885-86-1	
Molecular Formula	C ₁₀ H ₁₄ BNO ₂	[1]
Molecular Weight	191.03 g/mol	[2]
Appearance	White to off-white solid	
Melting Point	92-96 °C	[3]
Boiling Point	309.8±15.0 °C (Predicted)	
Density	1.05±0.1 g/cm ³ (Predicted)	
Synonyms	2-(3-Pyridyl)-5,5-dimethyl-1,3,2-dioxaborinane, 3-(5,5-Dimethyl-1,3,2-dioxaborinan-2-yl)pyridine	[1][4]

Synthetic Applications

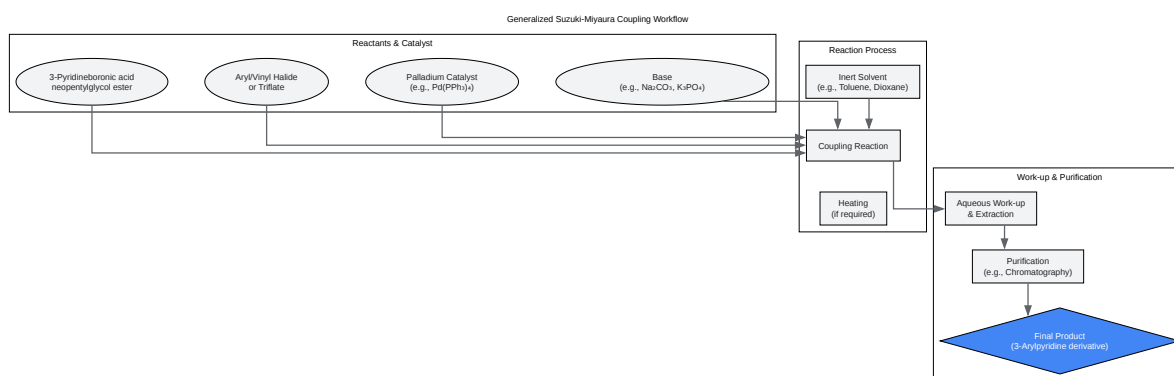
The primary utility of 3-Pyridineboronic acid neopentylglycol ester lies in its application as a building block in palladium-catalyzed cross-coupling reactions, most notably the Suzuki-Miyaura reaction. This reaction is a cornerstone of modern organic synthesis, particularly in the pharmaceutical industry, for the formation of carbon-carbon bonds.[5]

The 3-pyridyl group is a common structural motif in many biologically active compounds and approved drugs. Therefore, 3-Pyridineboronic acid neopentylglycol ester serves as a key reagent for introducing this moiety into a target molecule.

Suzuki-Miyaura Cross-Coupling Reaction

The Suzuki-Miyaura reaction involves the coupling of an organoboron compound (like 3-Pyridineboronic acid neopentylglycol ester) with an organic halide or triflate in the presence of a palladium catalyst and a base.

Below is a generalized workflow for a Suzuki-Miyaura coupling reaction utilizing this reagent.



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A generalized workflow for the Suzuki-Miyaura cross-coupling reaction.

Experimental Protocols

While specific reaction conditions are highly dependent on the substrates, a general protocol for a Suzuki-Miyaura coupling using 3-Pyridineboronic acid neopentylglycol ester is as follows. This is an illustrative example and would require optimization for a specific application.

Materials:

- 3-Pyridineboronic acid neopentylglycol ester
- Aryl halide (e.g., Aryl bromide)
- Palladium catalyst (e.g., Tetrakis(triphenylphosphine)palladium(0))
- Base (e.g., aqueous Sodium Carbonate solution)
- Inert solvent (e.g., Toluene or 1,4-Dioxane)
- Nitrogen or Argon for inert atmosphere
- Standard laboratory glassware and magnetic stirrer

Procedure:

- To a reaction flask, add the aryl halide (1.0 eq), 3-Pyridineboronic acid neopentylglycol ester (1.1-1.5 eq), and the palladium catalyst (0.01-0.05 eq).
- The flask is evacuated and backfilled with an inert gas (e.g., Nitrogen or Argon) three times.
- The inert solvent and the aqueous base are added via syringe.
- The reaction mixture is heated with vigorous stirring for a specified time (typically 2-24 hours) and the progress is monitored by TLC or LC-MS.
- Upon completion, the reaction is cooled to room temperature.
- The mixture is diluted with an organic solvent (e.g., Ethyl Acetate) and washed with water and brine.
- The organic layer is dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure.
- The crude product is then purified by column chromatography on silica gel to afford the desired 3-arylpyridine derivative.

Conclusion

3-Pyridineboronic acid neopentylglycol ester (CAS 845885-86-1) is a valuable reagent in synthetic organic chemistry. Its primary role is to serve as a stable and efficient precursor for the introduction of the 3-pyridyl moiety into a wide range of molecules through palladium-catalyzed cross-coupling reactions. While it is instrumental in the synthesis of numerous biologically active compounds, there is no evidence to suggest that the compound itself possesses significant pharmacological properties or is a direct subject of drug development studies. For researchers in drug discovery, its value lies in its utility as a versatile building block for constructing novel chemical entities with potential therapeutic applications.

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